

# $^1\text{H}$ NMR and $^{13}\text{C}$ NMR spectra of 1-(2-Chlorophenyl)ethanol

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## Compound of Interest

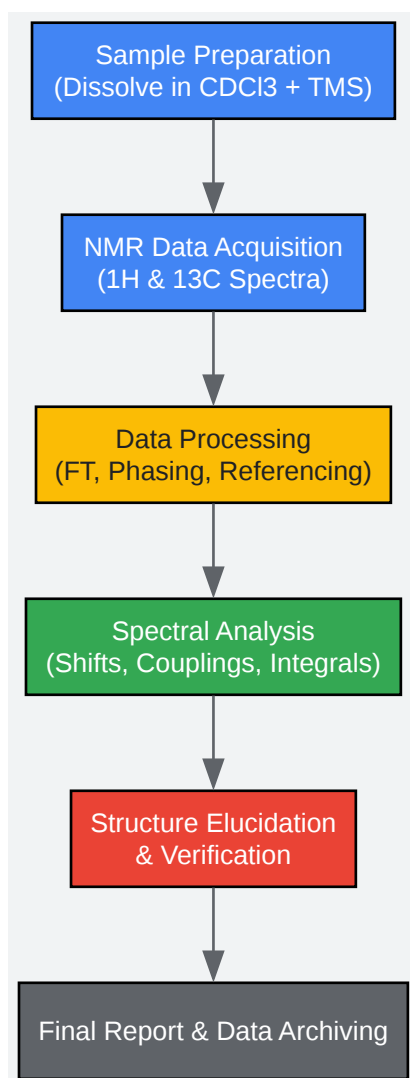
Compound Name: 1-(2-Chlorophenyl)ethanol

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## Molecular Structure and NMR Assignments

**1-(2-Chlorophenyl)ethanol** ( $\text{C}_8\text{H}_9\text{ClO}$ ) is a chiral secondary alcohol. Its structure consists of a chlorophenyl group attached to an ethanol backbone. The presence of distinct chemical environments for the protons and carbons in the molecule gives rise to a characteristic NMR spectrum, which is fundamental for its identification and structural verification.



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